

Essential Procedures for the Disposal of L82-G17

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Compound of Interest

Compound Name: L82-G17

Cat. No.: B15586069

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Disclaimer: This document provides general guidance for the proper disposal of the research chemical **L82-G17** based on standard laboratory safety practices. A specific Safety Data Sheet (SDS) containing detailed disposal instructions for **L82-G17** was not publicly available at the time of this writing. Researchers, scientists, and drug development professionals must consult the official manufacturer's SDS and their institution's Environmental Health and Safety (EHS) department to ensure full compliance with all local, state, and federal regulations.

L82-G17 is identified as an uncompetitive and selective inhibitor of DNA ligase I (Lig I), which functions by inhibiting the phosphodiester bond formation step in the ligation reaction.^[1] Due to its biological activity, including the induction of DNA damage and reduction of cell viability, proper handling and disposal are critical to ensure personnel safety and environmental protection.^[1]

Compound Data Summary

The following table summarizes key information for **L82-G17**, compiled from available supplier data. This information is crucial for an initial assessment and proper handling.

Property	Value
IUPAC Name	(Z)-5-(4-hydroxy-3,5-dimethoxybenzylidene)-2-thioxodihydropyrimidine-4,6(1H,5H)-dione
CAS Number	92285-87-5
Molecular Formula	C ₁₃ H ₁₂ N ₂ O ₅ S
Molecular Weight	308.31 g/mol
Appearance	A crystalline solid
Known Function	Uncompetitive DNA ligase I (Lig I) selective inhibitor. [1]
Reported Effects	Induces DNA damage, inhibits DNA synthesis, and reduces cell viability. [1]
Storage	Stock solutions: -80°C for 6 months; -20°C for 1 month. [1]

Experimental Protocol: General Disposal of Solid L82-G17 Waste

The following protocol outlines a general, step-by-step procedure for the disposal of solid **L82-G17** waste. This protocol should be adapted to comply with your institution-specific EHS guidelines.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before use.
- Eye/Face Protection: Use safety glasses with side shields or chemical safety goggles.
- Respiratory Protection: If handling large quantities or if there is a risk of aerosolization, use a certified respirator within a fume hood.
- Lab Coat: A standard laboratory coat should be worn.

2. Waste Characterization and Segregation:

- Initial Assessment: Based on available data, **L82-G17** should be treated as a non-acutely hazardous chemical waste unless otherwise specified by the manufacturer's SDS or your EHS department.
- Segregation: Do not mix **L82-G17** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines. It should be collected in a designated "non-halogenated solid chemical waste" container.

3. Waste Collection and Containerization:

- Primary Container: Collect solid **L82-G17** waste (e.g., contaminated weigh boats, gloves, paper towels) in a designated, leak-proof waste container with a secure lid. The container must be compatible with the chemical.
- Labeling: Immediately label the waste container with the following information:
 - The words "Hazardous Waste"
 - Full chemical name: (Z)-5-(4-hydroxy-3,5-dimethoxybenzylidene)-2-thioxodihydropyrimidine-4,6(1H,5H)-dione
 - The concentration and quantity of the waste.
 - The date accumulation started.
 - The specific hazards (e.g., "Irritant," "Bioactive").

4. Storage of Chemical Waste:

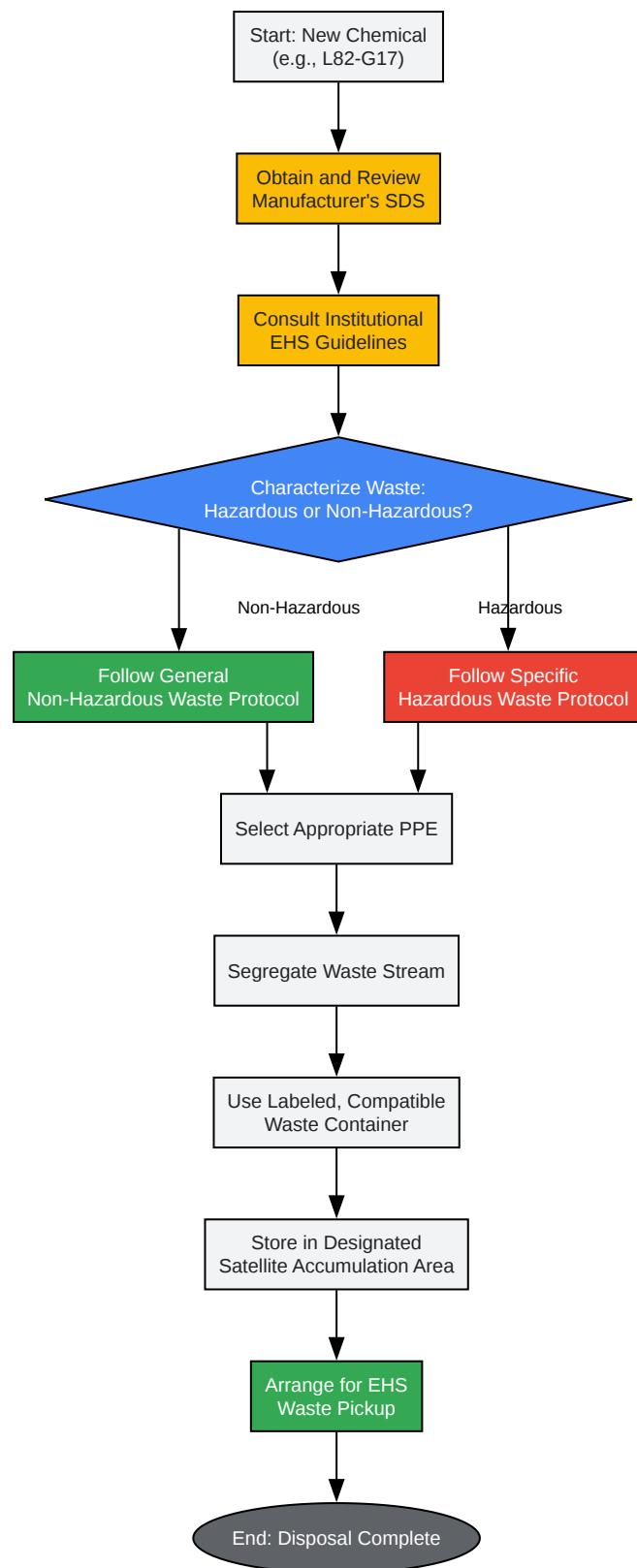
- Location: Store the sealed waste container in a designated satellite accumulation area (SAA) that is at or near the point of generation and under the control of the laboratory personnel.
- Conditions: The storage area should be cool, dry, and away from incompatible materials. Ensure the container is securely closed to prevent spills.

5. Final Disposal and Removal:

- Scheduling Pickup: Once the waste container is full, or if the accumulation time limit set by your institution is reached, contact your EHS department to schedule a waste pickup.
- Documentation: Complete any required waste disposal forms or manifests as per your institutional procedures.

Logical Workflow for Chemical Disposal

The following diagram illustrates the decision-making process for the proper disposal of any laboratory chemical, including **L82-G17**.

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Caption: Logical workflow for determining the proper disposal procedure for a laboratory chemical.

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References

- 1. medchemexpress.com [medchemexpress.com]
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